

Gly-Phe-Arg peptide sequence and molecular formula

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Compound of Interest

Compound Name: Gly-Phe-Arg

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Gly-Phe-Arg (GFR) Tripeptide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the tripeptide Glycyl-L-phenylalanyl-L-arginine (**Gly-Phe-Arg**; GFR). It details the peptide's chemical and physical properties, including its molecular formula and estimated isoelectric point. A representative solid-phase peptide synthesis (SPPS) protocol and subsequent purification and analysis workflows are presented. Furthermore, this guide explores the known biological activity of **Gly-Phe-Arg** as a potent mimic of the mud-crab pumping pheromone and discusses a plausible signaling pathway based on crustacean neuroendocrine mechanisms.

Peptide Sequence and Molecular Formula

The tripeptide **Gly-Phe-Arg** consists of the amino acid sequence Glycine-Phenylalanine-Arginine.

Property	Value
Full Name	Glycyl-L-phenylalanyl-L-arginine
Three-Letter Code	Gly-Phe-Arg
One-Letter Code	GFR
Molecular Formula	C ₁₇ H ₂₆ N ₆ O ₄
Molecular Weight	378.43 g/mol
CAS Number	121822-47-7

Physicochemical Properties

A summary of the key physicochemical properties of **Gly-Phe-Arg** is provided below.

Property	Value	Method
Appearance	White to off-white powder	Visual Inspection
Purity	>95% (typically)	HPLC
Solubility	Soluble in water	Experimental Observation
Storage	-20°C for long-term storage	Manufacturer's Recommendation
Estimated Isoelectric Point (pI)	~10.0	Calculation based on pKa values of constituent amino acids

Note: The isoelectric point is estimated by averaging the pKa values of the terminal amino group and the arginine side chain, as these are the dominant contributors to the peptide's charge at physiological pH.

Biological Activity

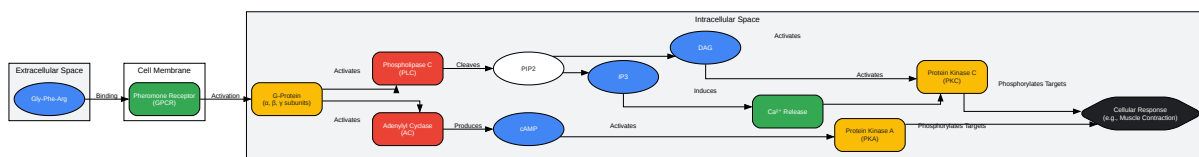
Gly-Phe-Arg is a synthetic tripeptide that has been identified as a superpotent mimic of the mud-crab (*Rhithropanopeus harrisi*) pumping pheromone. This pheromone, released by

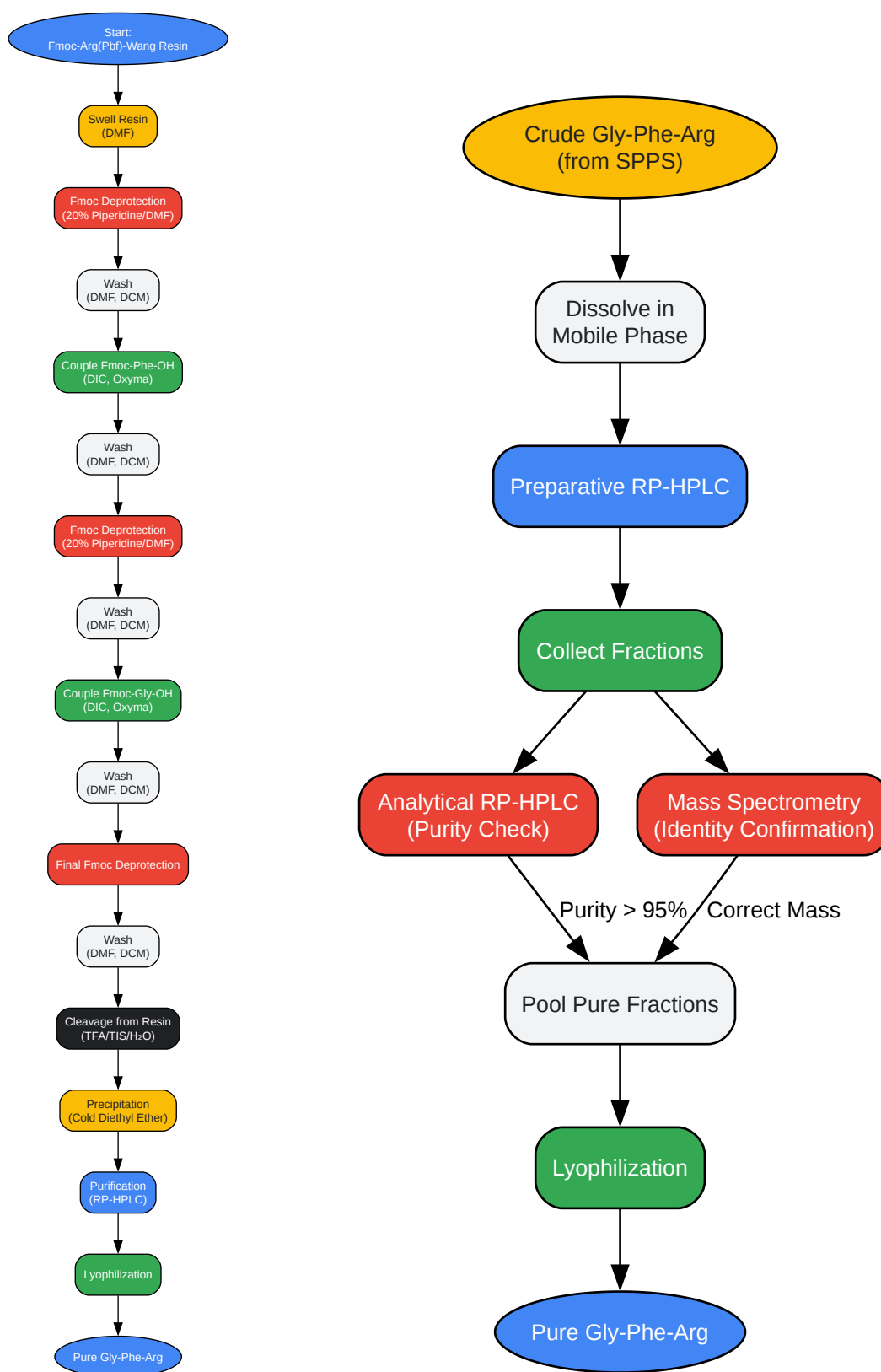
hatching eggs, induces a stereotypical abdominal pumping behavior in female crabs, which is crucial for larval release.

Studies have shown that **Gly-Phe-Arg** can induce this pumping response at remarkably low concentrations, with significant agonist activity observed at sub-attomolar concentrations of 10^{-21} M to 10^{-19} M. At a concentration of 10^{-20} M, **Gly-Phe-Arg** not only increases the number of crabs exhibiting the pumping behavior but also significantly increases the pumping rate. The potency of tripeptides in the Gly-X-Arg series, where X is a hydrophobic residue, highlights the importance of this structural motif for receptor binding and activation.

Postulated Signaling Pathway

While the specific receptor and downstream signaling cascade for the mud-crab pumping pheromone have not been fully elucidated, a plausible pathway can be postulated based on known mechanisms of neuropeptide signaling in crustaceans, which often involve G-protein coupled receptors (GPCRs).





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